

# An In-depth Technical Guide to the Physicochemical Properties of Hexachloropropene

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## Compound of Interest

Compound Name: Hexachloropropene

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This technical guide provides a comprehensive overview of the molecular weight and density of **hexachloropropene**. It includes a detailed summary of these key physicochemical properties, outlines experimental protocols for their determination, and presents a logical workflow for these analytical procedures.

## Quantitative Data Summary

The molecular weight and density of **hexachloropropene** are fundamental parameters for its application in research and development. A summary of these properties is presented below.

| Property         | Value                   | Conditions | Citations |
|------------------|-------------------------|------------|-----------|
| Molecular Weight | 248.75 g/mol            | [1][2][3]  |           |
|                  | 248.7 g/mol             | [4]        |           |
| Density          | 1.765 g/cm <sup>3</sup> | at 25 °C   | [1]       |
|                  | 1.765 g/mL              | at 25 °C   | [5]       |
|                  | 1.760 g/mL              | [3]        |           |

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the molecular weight and density of a compound like **hexachloropropene**.

### 1. Determination of Molecular Weight via Cryoscopy (Freezing-Point Depression)

This method is a classic and reliable technique for determining the molecular weight of small molecules.<sup>[6]</sup>

Principle: The freezing point of a pure solvent is depressed when a solute is dissolved in it. The extent of this depression is directly proportional to the molal concentration of the solute.

Apparatus:

- Beckmann thermometer<sup>[6]</sup>
- Freezing-point apparatus (test tube with a side arm, stirrer)<sup>[6]</sup>
- Ice-water bath
- Analytical balance

Procedure:

- Solvent Freezing Point: Accurately weigh a known mass of a suitable pure solvent (e.g., benzene, cyclohexane) into the test tube.<sup>[6]</sup>
- Assemble the apparatus, ensuring the Beckmann thermometer bulb is immersed in the solvent.
- Place the assembly in an ice-water bath and stir continuously.
- Record the temperature at which the solvent freezes (the temperature will remain constant during freezing). This is the freezing point of the pure solvent ( $T_f^\circ$ ).
- Sample Addition: Thaw the solvent and add a precisely weighed amount of **hexachloropropene** to the solvent.

- Solution Freezing Point: Stir the mixture to dissolve the solute completely.
- Repeat the cooling process and record the new freezing point of the solution ( $T_f$ ).
- Calculation: The freezing point depression ( $\Delta T_f$ ) is calculated as  $\Delta T_f = T_f^\circ - T_f$ . The molecular weight ( $M$ ) of the solute can then be determined using the following equation:

$$M = (K_f * w_{\text{solute}}) / (\Delta T_f * w_{\text{solvent}})$$

Where:

- $K_f$  is the cryoscopic constant of the solvent (a known value).
- $w_{\text{solute}}$  is the mass of the solute (**hexachloropropene**) in kg.
- $w_{\text{solvent}}$  is the mass of the solvent in kg.

## 2. Determination of Density

The density of a liquid like **hexachloropropene** can be determined by accurately measuring its mass and volume.

### Method 1: Using a Graduated Cylinder

This method is straightforward but less precise.

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Analytical balance

Procedure:

- Weigh a clean, dry graduated cylinder and record its mass.<sup>[7]</sup>
- Add a specific volume of **hexachloropropene** to the graduated cylinder and record the volume.<sup>[7]</sup>

- Weigh the graduated cylinder containing the **hexachloropropene** and record the combined mass.[\[7\]](#)
- Calculate the mass of the **hexachloropropene** by subtracting the mass of the empty cylinder.
- Calculate the density by dividing the mass of the liquid by its volume.[\[8\]](#)
- Repeat the measurement with different volumes to ensure consistency and calculate the average density.[\[7\]](#)

#### Method 2: Using a Pycnometer (Specific Gravity Bottle)

This method provides more accurate and precise density measurements.

#### Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath

#### Procedure:

- Clean and dry the pycnometer and weigh it accurately.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium.
- Insert the stopper, allowing excess water to exit through the capillary. Dry the outside of the pycnometer and weigh it.
- Empty and dry the pycnometer.
- Fill the pycnometer with **hexachloropropene** and repeat the process of thermal equilibration and weighing.

- Calculation: The density ( $\rho$ ) of the sample is calculated as:

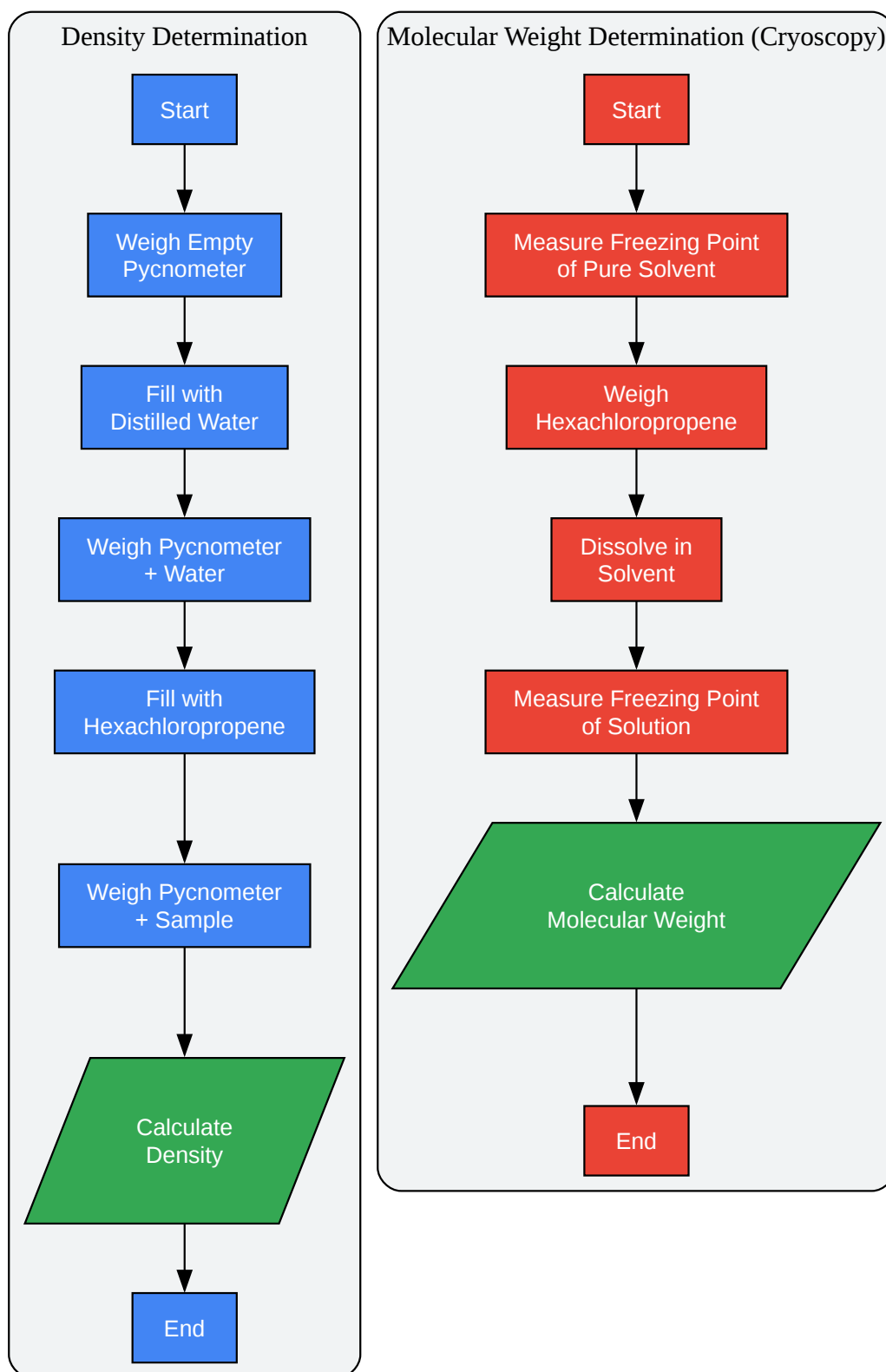
$$\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{water}}) * \rho_{\text{water}}$$

Where:

- $m_{\text{sample}}$  is the mass of the **hexachloropropene**.
- $m_{\text{water}}$  is the mass of the water.
- $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the density and molecular weight of **hexachloropropene**.



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Caption: Workflow for determining density and molecular weight.

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